

(4-Bromo-3-fluorophenyl)phenylmethanone

safety and handling information

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Compound of Interest

Compound Name: (4-Bromo-3-fluorophenyl)phenylmethanone

Cat. No.: B1287657

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An In-depth Technical Guide to the Safety and Handling of (4-Bromo-3-fluorophenyl)phenylmethanone

Disclaimer: This document provides a comprehensive overview of the safety and handling information for **(4-bromo-3-fluorophenyl)phenylmethanone** based on available data for structurally similar compounds. As specific toxicological and safety data for **(4-bromo-3-fluorophenyl)phenylmethanone** are limited, this guide infers potential hazards and handling precautions from related chemical structures. All procedures should be conducted with a thorough risk assessment by qualified personnel.

Introduction

(4-Bromo-3-fluorophenyl)phenylmethanone is a substituted benzophenone, a class of compounds with wide applications in organic synthesis, photochemistry, and as intermediates in the development of pharmaceuticals. Given its structure as a halogenated aromatic ketone, it is prudent to handle this compound with care, assuming potential for toxicity and irritation. This guide is intended for researchers, scientists, and drug development professionals, providing a detailed framework for its safe handling, storage, and disposal.

Hazard Identification and Classification

While a specific Safety Data Sheet (SDS) for **(4-bromo-3-fluorophenyl)phenylmethanone** is not readily available, the hazard classification can be extrapolated from analogous compounds


such as 4'-Bromoacetophenone and other halogenated phenyl ketones. The following tables summarize the likely hazards.

GHS Hazard Classification (Inferred)

Hazard Class	Category	GHS Code	Hazard Statement
Acute Toxicity, Oral	Category 4	H302	Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315	Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319	Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	H335	May cause respiratory irritation

Data inferred from safety information for 4'-Bromo-3'-fluoroacetophenone and similar compounds.^[1]

GHS Pictograms and Signal Word (Anticipated)

Pictogram	Signal Word
 alt text	Warning

Precautionary Statements (Recommended)

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
P264	Wash skin thoroughly after handling.[2]
P270	Do not eat, drink or smoke when using this product.[3]
P271	Use only outdoors or in a well-ventilated area.[2]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[2]
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.[2]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.[2]
P405	Store locked up.[2]
P501	Dispose of contents/container to an approved waste disposal plant.[2]

Physical and Chemical Properties

Quantitative data for **(4-Bromo-3-fluorophenyl)phenylmethanone** is limited. The following table includes basic calculated properties and data from suppliers.

Property	Value	Source
Molecular Formula	C13H8BrFO	BLDpharm
Molecular Weight	279.10 g/mol	BLDpharm
CAS Number	1196395-22-8	BLDpharm
Appearance	White to yellow solid (inferred from analogs)	[1]
Storage	Sealed in dry, room temperature	BLDpharm

Experimental Protocols

General Risk Assessment Protocol for a Novel Chemical

Due to the lack of specific toxicity data, a thorough risk assessment is mandatory before handling **(4-bromo-3-fluorophenyl)phenylmethanone**.

Methodology:

- **Hazard Identification:** Assume the compound is hazardous based on its chemical class (halogenated aromatic ketone). Review SDSs of structurally similar compounds to identify potential hazards (irritation, toxicity, etc.).
- **Exposure Assessment:** Identify all potential routes of exposure (inhalation, dermal contact, ingestion) for the planned experimental procedures.
- **Dose-Response Assessment:** As no specific data is available, assume a conservative approach where any exposure is potentially harmful.
- **Risk Characterization:** Combine the hazard and exposure assessments to determine the level of risk. Conclude that engineering controls, administrative controls, and personal protective equipment are necessary to minimize risk.
- **Control Measures:** Implement control measures as outlined in the "Hierarchy of Controls" (see Section 5.0). This includes using a chemical fume hood, wearing appropriate PPE, and

establishing clear emergency procedures.

- Documentation: Record the risk assessment and the implemented safety measures in the laboratory notebook.

Representative Synthesis Protocol: Friedel-Crafts Acylation

The synthesis of benzophenone derivatives often involves Friedel-Crafts acylation. The following is a general, representative protocol.

Materials:

- 1-Bromo-2-fluorobenzene
- Benzoyl chloride
- Anhydrous aluminum chloride (AlCl_3)
- Dichloromethane (DCM)
- Hydrochloric acid (HCl), aqueous solution
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask, condenser, addition funnel, magnetic stirrer

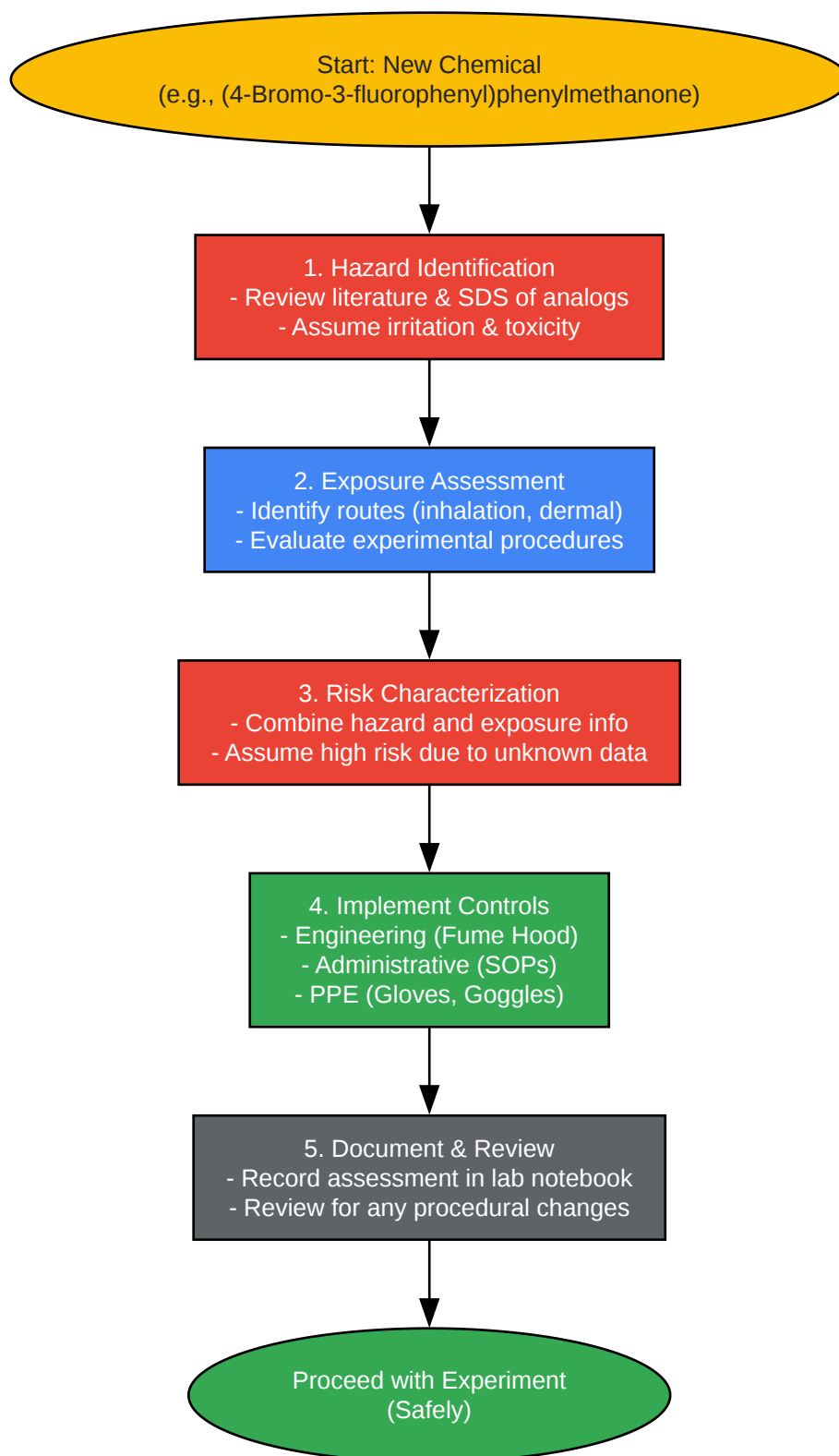
Procedure:

- Set up a dry round-bottom flask equipped with a magnetic stirrer and an addition funnel under an inert atmosphere (e.g., nitrogen or argon).
- Suspend anhydrous aluminum chloride in dry dichloromethane in the flask and cool the mixture in an ice bath.
- Add 1-bromo-2-fluorobenzene to the cooled suspension.

- Add benzoyl chloride dropwise from the addition funnel to the stirred mixture.
- After the addition is complete, allow the reaction to warm to room temperature and stir for several hours, monitoring the reaction by Thin Layer Chromatography (TLC).
- Upon completion, carefully quench the reaction by slowly pouring it over crushed ice and concentrated HCl.
- Separate the organic layer. Extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude product.
- Purify the crude product by recrystallization or column chromatography.

Visualized Workflows and Logical Relationships

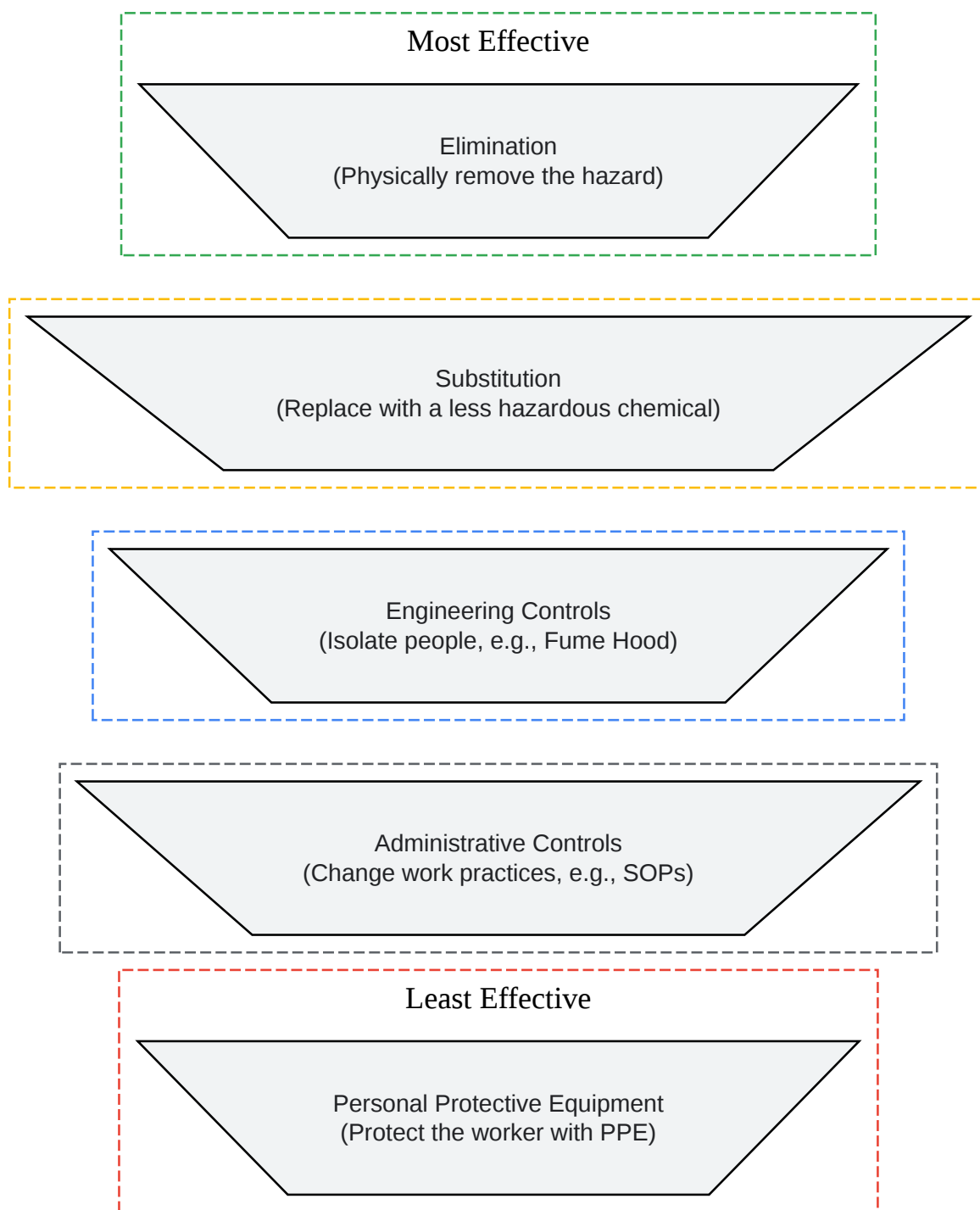
Risk Assessment Workflow for New Chemical Entities



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Caption: Risk assessment workflow for handling a novel chemical with limited safety data.

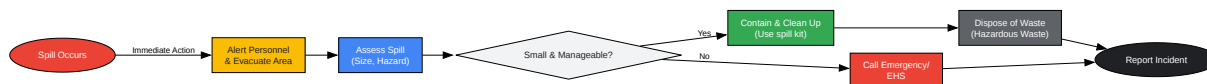
Hierarchy of Controls for Chemical Safety



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Caption: The hierarchy of controls for mitigating chemical exposure in a laboratory setting.

Chemical Spill Response Workflow



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Caption: Logical workflow for responding to a chemical spill in a research laboratory.

Handling and Storage

- Engineering Controls: Handle **(4-Bromo-3-fluorophenyl)phenylmethanone** exclusively in a certified chemical fume hood to avoid inhalation of dust or vapors.[4] Ensure an eyewash station and safety shower are readily accessible.[4]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[5]
 - Skin Protection: Wear a flame-retardant lab coat and handle with chemically resistant gloves (e.g., nitrile). Gloves must be inspected before use and removed using the proper technique.[5]
 - Respiratory Protection: If engineering controls are insufficient or during spill cleanup, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates.[4]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated area.[3][6] Keep away from strong oxidizing agents, acids, and bases.[4]

First Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[5]

- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[3]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[5]

Fire-Fighting and Accidental Release Measures

- Fire-Fighting: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire. [5] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4] Hazardous decomposition products may include carbon oxides, hydrogen bromide, and hydrogen fluoride.[6]
- Accidental Release:
 - Evacuate personnel to a safe area.
 - Ensure adequate ventilation and wear appropriate PPE.
 - Avoid dust formation.
 - For small spills, gently sweep up the material and place it in a suitable, closed container for disposal.[4]
 - Prevent the chemical from entering drains or waterways.[5]

Conclusion

While **(4-Bromo-3-fluorophenyl)phenylmethanone** lacks comprehensive, compound-specific safety data, a conservative approach based on its chemical structure and data from analogous compounds is essential for its safe handling. Researchers and laboratory personnel must adhere to rigorous safety protocols, including the consistent use of engineering controls and personal protective equipment, and be prepared for emergency situations. A thorough, documented risk assessment should precede any experimental work with this compound.

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